

# Technical Guide: 2-Acetylcyclopentanone

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## Compound of Interest

Compound Name: 2-Acetylcyclopentanone

Cat. No.: B155173

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CAS Number: 1670-46-8

This document provides a comprehensive technical overview of **2-Acetylcyclopentanone** (2-ACP), intended for researchers, scientists, and professionals in drug development. It covers the compound's chemical and physical properties, synthesis, purification, and its significant role as a cytoprotective agent, particularly in models of drug-induced hepatotoxicity.

## Compound Identification and Properties

**2-Acetylcyclopentanone** is a  $\beta$ -dicarbonyl compound that exists in equilibrium between its keto and enol tautomeric forms.<sup>[1]</sup> This equilibrium is fundamental to its chemical reactivity and biological activity. The enol form is stabilized by an intramolecular hydrogen bond.<sup>[2]</sup>

## Physicochemical Data

The key physical and chemical properties of **2-Acetylcyclopentanone** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	1670-46-8	[3]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> O <sub>2</sub>	[1]
Molecular Weight	126.15 g/mol	[1]
Appearance	Clear light yellow to brown liquid	[4]
Density	1.043 g/mL at 25 °C	[1]
Boiling Point	72-75 °C at 8 mmHg (10 hPa)	[1]
Flash Point	72 °C (161.6 °F)	[5]
Refractive Index	n <sub>20</sub> /D 1.489	[1]
Solubility	Soluble in organic solvents like ethanol and acetone.	[6]
InChI Key	OSWDNIFICGLKEE-UHFFFAOYSA-N	[3]

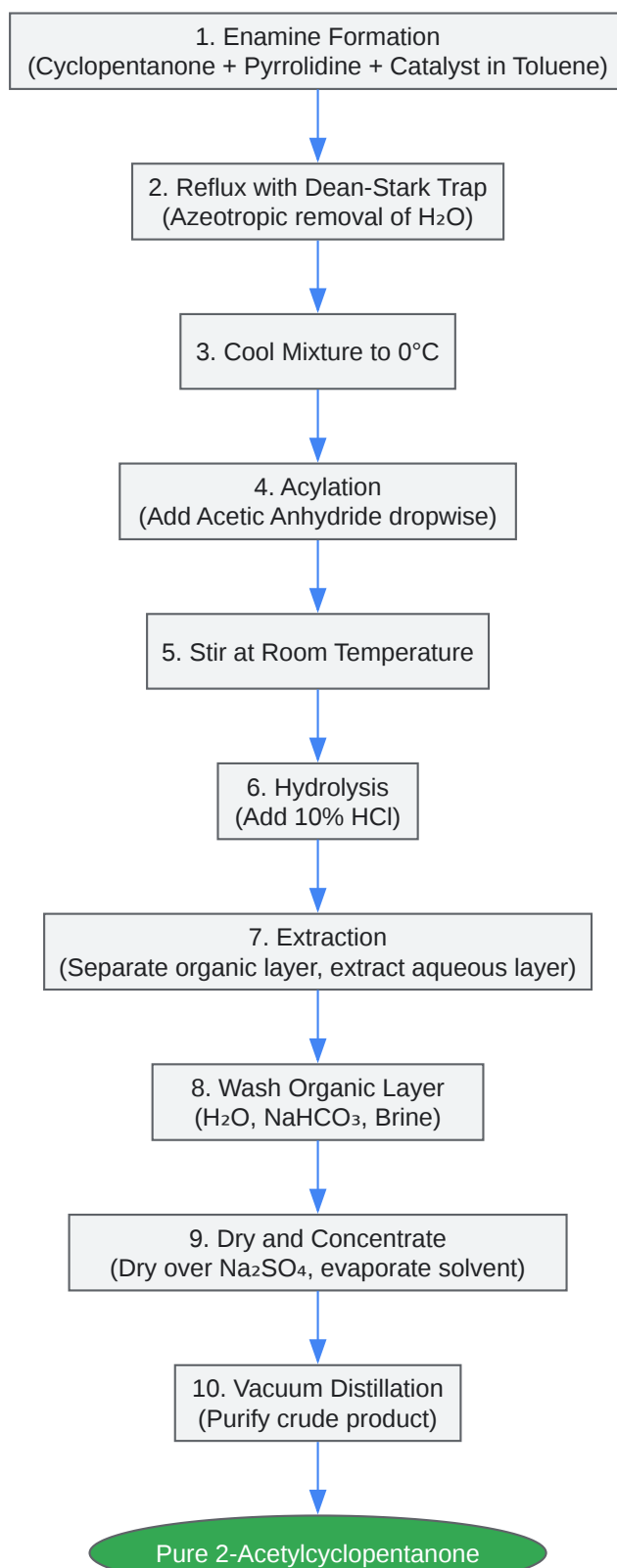
## Spectroscopic Data

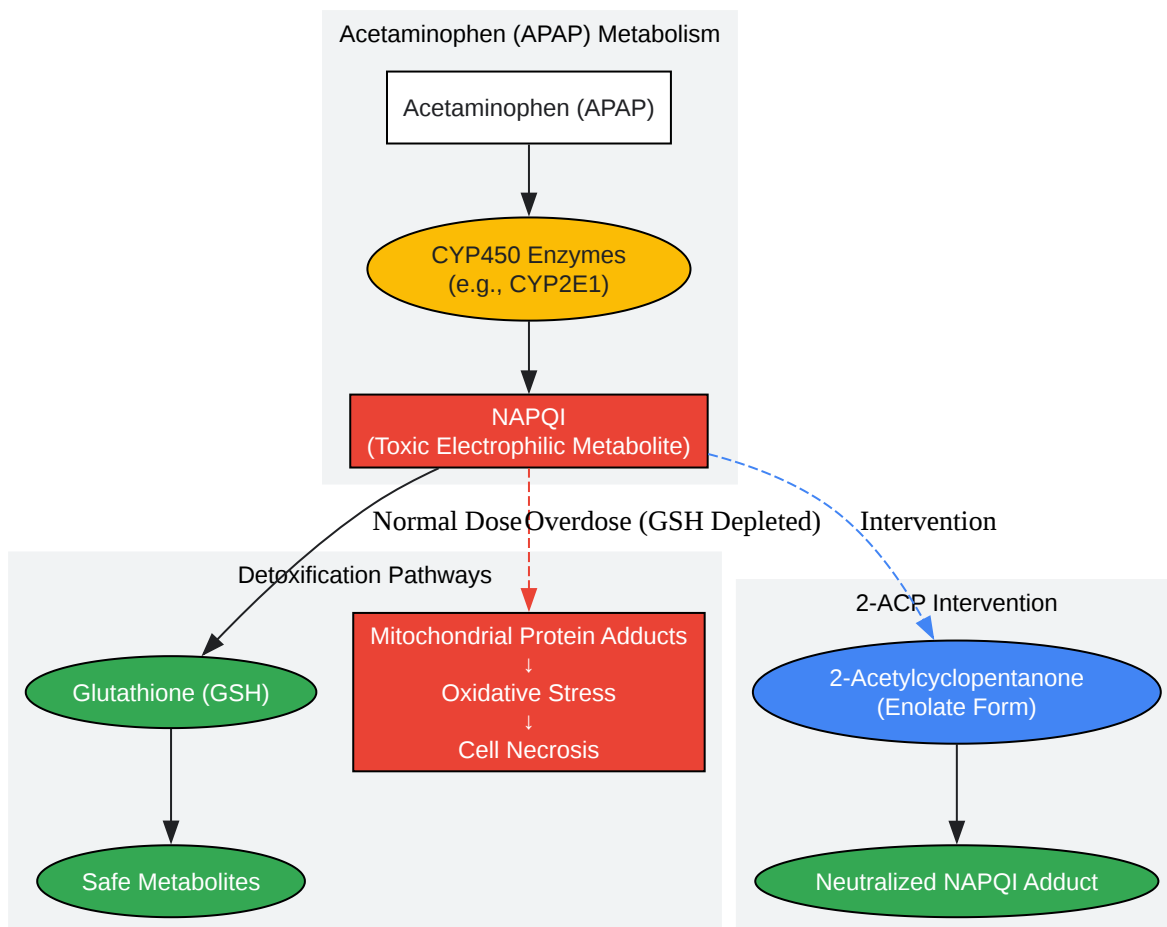
Characterization of **2-Acetylcyclopentanone** is typically performed using standard spectroscopic techniques.

Technique	Description	Reference(s)
$^1\text{H}$ NMR	Proton Nuclear Magnetic Resonance spectra are available for structural elucidation.	[7]
$^{13}\text{C}$ NMR	Carbon-13 Nuclear Magnetic Resonance spectra provide information on the carbon skeleton.	[8]
FTIR Spectroscopy	The keto form exhibits characteristic symmetric and asymmetric C=O vibrational modes at $1748\text{ cm}^{-1}$ and $1715\text{ cm}^{-1}$ , respectively.	[2][3]
Mass Spectrometry	Mass spectra are available for determining the molecular weight and fragmentation pattern.	[3][9]

## Chemistry and Synthesis

The chemical behavior of **2-Acetylcyclopentanone** is dominated by its ability to form a resonance-stabilized enolate anion. This nucleophilic enolate is key to both its synthetic utility and its biological mechanism of action.





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## References

- 1. 2-Acetylcyclopentanone 98 1670-46-8 [sigmaaldrich.com]
- 2. researchgate.net [researchgate.net]
- 3. 2-Acetylcyclopentanone | C7H10O2 | CID 98471 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. scribd.com [scribd.com]
- 7. 2-ACETYLCYCLOPENTANONE(1670-46-8) 1H NMR spectrum [chemicalbook.com]
- 8. dev.spectrabase.com [dev.spectrabase.com]
- 9. 2-Acetylcyclopentanone [webbook.nist.gov]
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